

Isoprenaline sulfate chemical properties and structure

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Compound of Interest

Compound Name: Isoprenaline sulfate

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Isoprenaline Sulfate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Isoprenaline sulfate, a potent synthetic sympathomimetic amine, is a non-selective β -adrenergic agonist with significant applications in clinical medicine and pharmacological research. This document provides an in-depth technical overview of the chemical properties, structure, and mechanism of action of **isoprenaline sulfate**. It is intended to serve as a comprehensive resource for researchers, scientists, and professionals involved in drug development, offering detailed data, experimental protocols, and visual representations of its molecular interactions and signaling cascades.

Chemical Properties and Structure

Isoprenaline sulfate is the sulfate salt of isoprenaline (also known as isoproterenol). It is a white or almost white crystalline powder.^[1] Chemically, it is a catecholamine and an N-isopropyl analogue of norepinephrine.^[2] The presence of the isopropyl group confers its selectivity for β -adrenergic receptors.^[2]

Quantitative Chemical Data

The following table summarizes the key quantitative chemical properties of **isoprenaline sulfate**.

Property	Value	Source
Molecular Formula	$(C_{11}H_{17}NO_3)_2 \cdot H_2SO_4 \cdot 2H_2O$	[1]
Molecular Weight	556.6 g/mol	[1]
Melting Point	Approximately 162°C (anhydrous)	[3]
Solubility	Freely soluble in water; very slightly soluble in ethanol.	[4]
pKa	8.96	[5]
Appearance	White or almost white, crystalline powder	[1]
pH (10 mg/mL solution)	4.0 - 5.5	[3]

Chemical Structure

The chemical structure of **isoprenaline sulfate** consists of two isoprenaline molecules associated with one molecule of sulfuric acid and two molecules of water.

Caption: Chemical structure of **Isoprenaline Sulfate**.

Mechanism of Action and Signaling Pathways

Isoprenaline sulfate is a non-selective β -adrenergic agonist, exhibiting high affinity for both β_1 and β_2 adrenergic receptors.[\[6\]](#) Its mechanism of action is initiated by the binding of isoprenaline to these G-protein coupled receptors on the surface of target cells.[\[6\]](#)

β -Adrenergic Receptor Signaling

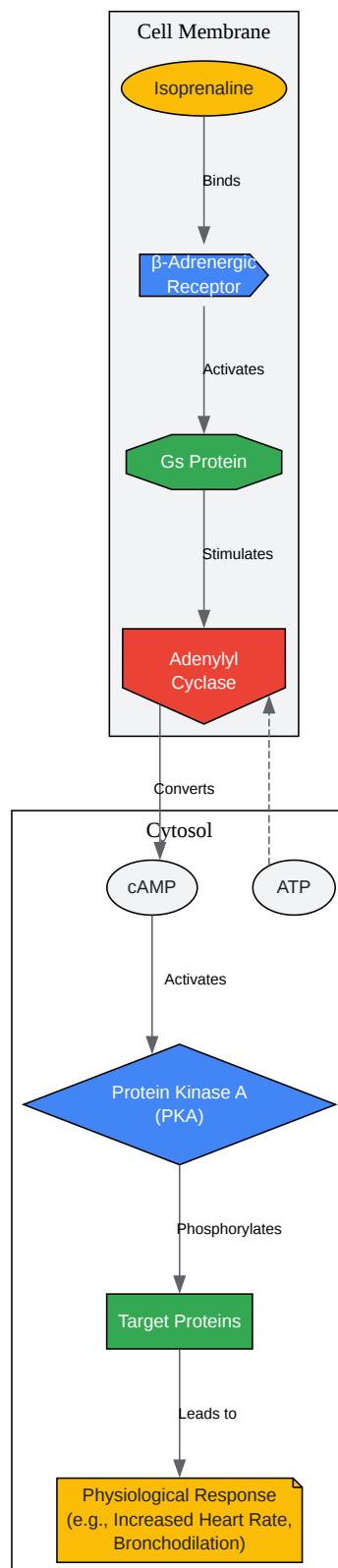
The binding of isoprenaline to β -adrenergic receptors triggers a cascade of intracellular events. This interaction activates the stimulatory G-protein (Gs), which in turn stimulates the enzyme adenylyl cyclase.[\[6\]](#) Adenylyl cyclase catalyzes the conversion of adenosine triphosphate (ATP)

to cyclic adenosine monophosphate (cAMP). The subsequent increase in intracellular cAMP levels activates Protein Kinase A (PKA).[\[7\]](#)

PKA then phosphorylates various downstream target proteins, leading to diverse physiological responses depending on the receptor subtype and cell type.

- β_1 -Adrenergic Receptor Stimulation: Predominantly found in cardiac tissue, activation of β_1 receptors leads to increased heart rate (positive chronotropic effect), enhanced myocardial contractility (positive inotropic effect), and accelerated atrioventricular conduction.[\[8\]](#)
- β_2 -Adrenergic Receptor Stimulation: Primarily located in the smooth muscle of the bronchi, blood vessels, and uterus, activation of β_2 receptors results in smooth muscle relaxation.[\[8\]](#) This leads to bronchodilation and vasodilation.[\[6\]](#)

The following diagram illustrates the β -adrenergic signaling pathway initiated by isoprenaline.

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Caption: Isoprenaline-induced β -adrenergic signaling pathway.

Experimental Protocols

A variety of analytical methods are employed for the identification, quantification, and quality control of **isoprenaline sulfate** in pharmaceutical formulations.

Non-Aqueous Titration for Assay

This method is used to determine the purity of **isoprenaline sulfate**.

Methodology:

- Accurately weigh approximately 0.45 g of **isoprenaline sulfate**.
- Dissolve the sample in a mixture of 40 mL of glacial acetic acid and 40 mL of acetonitrile.
- Titrate the resulting solution with 0.1 M perchloric acid.
- The endpoint is determined potentiometrically.
- Each mL of 0.1 M perchloric acid is equivalent to 52.06 mg of $(C_{11}H_{17}NO_3)_2 \cdot H_2SO_4$.^[3]

Spectrophotometric Determination

This method is based on the oxidation of **isoprenaline sulfate** to form a colored product.

Methodology:

- Prepare a standard solution of **isoprenaline sulfate** in a suitable concentration range (e.g., 5-80 μ g/mL).^[9]
- To an aliquot of the sample or standard solution, add a silver oxide solution to initiate the oxidation reaction, resulting in the formation of a red aminochrome.^[9]
- Measure the absorbance of the resulting solution at the wavelength of maximum absorption (approximately 490 nm) against a reagent blank.^[9]
- The concentration of **isoprenaline sulfate** in the sample is determined by comparing its absorbance with that of the standard solution.

High-Performance Liquid Chromatography (HPLC)

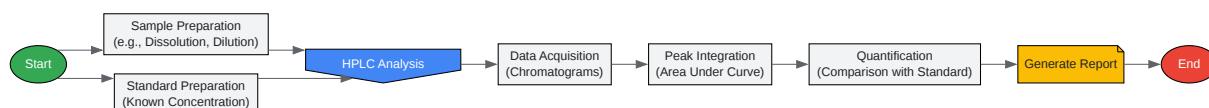
HPLC is a highly sensitive and specific method for the determination of **isoprenaline sulfate** and its related substances.

Methodology:

- Mobile Phase: A suitable mixture of solvents, for example, a buffer and an organic modifier.
- Stationary Phase: A reversed-phase column (e.g., C18).
- Detection: UV detection at a specific wavelength (e.g., 280 nm) or amperometric detection.
[\[10\]](#)
- Procedure:
 - Prepare standard and sample solutions of known concentrations.
 - Inject the solutions into the HPLC system.
 - The retention time and peak area of **isoprenaline sulfate** are used for identification and quantification, respectively.

Experimental Workflow

The following diagram illustrates a typical workflow for the quantitative analysis of **isoprenaline sulfate** in a pharmaceutical sample using HPLC.



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Caption: Workflow for HPLC analysis of **Isoprenaline Sulfate**.

Conclusion

Isoprenaline sulfate remains a critical compound in both clinical practice and pharmacological research. A thorough understanding of its chemical properties, structure, and mechanism of action is paramount for its safe and effective use, as well as for the development of new therapeutic agents targeting the β -adrenergic system. This technical guide provides a foundational resource for professionals in the field, consolidating essential data and methodologies to support ongoing research and development efforts.

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